

# A Comprehensive Technical Guide to the Solubility of Barium Bromate in Water

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## Compound of Interest

Compound Name: *Barium bromate*

CAS No.: *13967-90-3*

Cat. No.: *B079177*

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This technical guide provides an in-depth analysis of the solubility of **barium bromate** ( $\text{Ba}(\text{BrO}_3)_2$ ) in water at various temperatures. This document summarizes key quantitative data, outlines experimental methodologies for solubility determination, and presents a visual representation of the experimental workflow.

## Quantitative Solubility Data

The solubility of **barium bromate** in water demonstrates a positive correlation with temperature. As the temperature of the solvent (water) increases, the amount of **barium bromate** that can be dissolved also increases. The experimentally determined solubility values at various temperatures are summarized in the table below.

Temperature (°C)	Solubility ( g/100 mL of H <sub>2</sub> O)	Molar Solubility (mol/L)	Solubility Product Constant (K <sub>sp</sub> )
0	0.287[1]	0.0073	-
10	0.44[2][3]	0.0112	-
20	0.656[1]	0.0167	-
25	0.782[4]	0.0199	2.43 x 10 <sup>-4</sup> [5][6][7][8] [9]
30	0.96[2][3]	0.0244	-
50	1.75[1]	0.0445	-
99.65	5.697[1]	0.1449	-
100	5.39[2][3]	0.1371	-

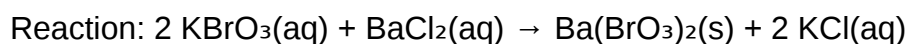
Note: Molar solubility was calculated using the molar mass of **barium bromate** (393.13 g/mol ).

## Experimental Protocols

The determination of **barium bromate** solubility is primarily achieved through methods involving its preparation by precipitation, followed by purification and measurement of the dissolved concentration in a saturated solution at a controlled temperature.

## Synthesis of Barium Bromate

A common method for preparing **barium bromate** involves a double displacement reaction between a soluble barium salt, such as barium chloride (BaCl<sub>2</sub>), and a soluble bromate salt, like potassium bromate (KBrO<sub>3</sub>).[3][10]



Due to the low solubility of **barium bromate** in cold water and its higher solubility in hot water, it readily precipitates from the solution upon cooling, allowing for separation.[11]

## Purification by Recrystallization

The purification of the synthesized **barium bromate** is effectively achieved through recrystallization.<sup>[2]</sup> This process leverages the significant difference in solubility at high and low temperatures.

Procedure:

- The crude **barium bromate** precipitate is dissolved in a minimal amount of boiling distilled water to create a saturated solution.
- The hot solution is then slowly cooled to a low temperature (e.g., 10°C or lower).
- As the solution cools, the solubility of **barium bromate** decreases, leading to the formation of pure, needle-like crystals.<sup>[11]</sup>
- The purified crystals are then separated from the supernatant by filtration and rinsed with ice-cold water.<sup>[11]</sup>

## Determination of Solubility

The solubility of **barium bromate** at a specific temperature can be determined by the following general procedure:

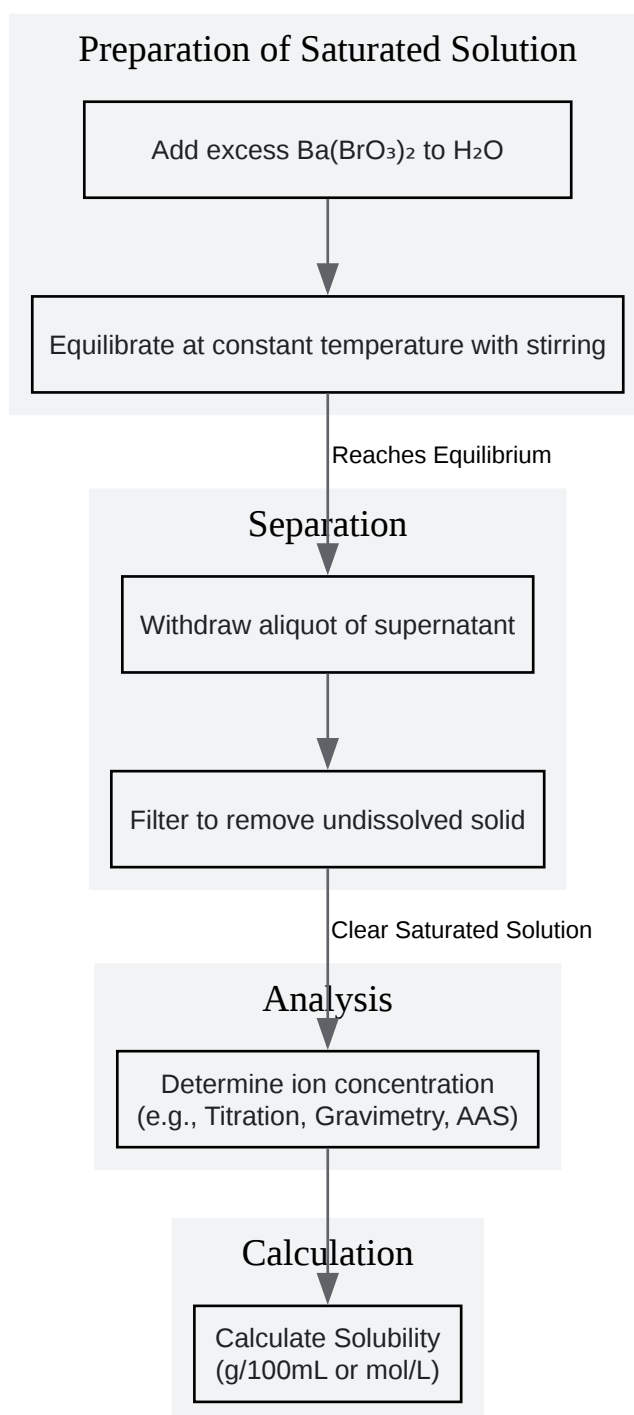
- **Preparation of a Saturated Solution:** An excess amount of purified **barium bromate** is added to a known volume of deionized water in a vessel.
- **Equilibration:** The mixture is continuously agitated (e.g., using a magnetic stirrer) in a constant temperature bath for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Sample Withdrawal and Filtration:** A known volume of the saturated solution is carefully withdrawn using a filtered syringe to separate the undissolved solid.
- **Concentration Analysis:** The concentration of barium ions ( $\text{Ba}^{2+}$ ) or bromate ions ( $\text{BrO}_3^-$ ) in the filtered, saturated solution is determined using analytical techniques such as:
  - **Gravimetric Analysis:** Precipitating the barium as an insoluble salt (e.g., barium sulfate) and weighing the precipitate.

- Titration: Titrating the bromate ion with a suitable reducing agent.
- Spectroscopic Methods: Such as atomic absorption spectroscopy to determine the concentration of barium ions.
- Calculation of Solubility: The solubility is then calculated from the determined ion concentration and expressed in grams per 100 mL or moles per liter.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of **barium bromate** solubility.



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### Workflow for **Barium Bromate** Solubility Determination

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## References

- [1. barium bromate \[chemister.ru\]](#)
- [2. Barium bromate \(13967-90-3\) for sale \[vulcanchem.com\]](#)
- [3. Barium Bromate \[drugfuture.com\]](#)
- [4. BARIUM BROMATE CAS#: 13967-90-3 \[m.chemicalbook.com\]](#)
- [5. Appendix C: Solubility Constants for Compounds at 25°C – Introductory Chemistry – 1st Canadian Edition \[opentextbc.ca\]](#)
- [6. solubilityofthings.com \[solubilityofthings.com\]](#)
- [7. Select the correct answer. The dissolution equilibrium of barium bromate .. \[askfilo.com\]](#)
- [8. Solubility Products \[gchem.cm.utexas.edu\]](#)
- [9. Answered: What is the molar solubility of barium bromate at 25°C? The formula for this ionic salt is Ba\(BrO3\)2 and its Ksp value is 2.43 x 10-4. | bartleby \[bartleby.com\]](#)
- [10. Barium bromate - Wikipedia \[en.wikipedia.org\]](#)
- [11. Science made alive: Chemistry/Experiments \[woelen.homescience.net\]](#)
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